

# Chemical Identity & Regulatory Classification

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## Compound of Interest

Compound Name: Benzene-1,4-d2

CAS No.: 1684-46-4

Cat. No.: B159539

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Before initiating disposal, you must validate the material against regulatory thresholds.

**Benzene-1,4-d2** is a stable isotope-labeled aromatic hydrocarbon.<sup>[1][2][3]</sup>

## Technical Specifications Table

Feature	Specification	Operational Implication
Chemical Name	Benzene-1,4-d2	Label explicitly as "Benzene-1,4-d2" (do not abbreviate to "Benzene").
CAS Number	1684-46-4	Use this for specific inventory tracking.
Unlabeled Analog	Benzene (CAS: 71-43-2)	Reference for all toxicological and physical hazard data. <sup>[1][2]</sup>
RCRA Code (Primary)	U019 (Unused product)	If disposing of pure, unused stock. <sup>[1][2]</sup>
RCRA Code (Spent)	F005 (Spent solvent)	If used as a solvent (even in small quantities). <sup>[1][2][4]</sup>
RCRA Code (Toxicity)	D018	If present in a mixture >0.5 mg/L (TCLP). <sup>[1][2]</sup>
Flash Point	-11 °C (12 °F)	Class IB Flammable Liquid. <sup>[1]</sup> <sup>[2]</sup> Ground all containers during transfer.

## Pre-Disposal: Handling & Containment

Proper segregation prevents dangerous chemical reactions and ensures acceptance by waste management vendors.

### Container Compatibility

Benzene is an aggressive solvent that attacks many common plastics.

- APPROVED: Borosilicate Glass (Type I), Stainless Steel, Teflon (PTFE), Viton.<sup>[1]</sup>
- FORBIDDEN: Polyethylene (LDPE/HDPE) for long-term storage (permeable), PVC (degrades), Natural Rubber.<sup>[1]</sup>

### Segregation Protocol

- Stream: Segregate into "Organic Solvents, Non-Halogenated" unless mixed with halogenated compounds (e.g., Chloroform-d).
- Mixtures: If **Benzene-1,4-d2** is mixed with halogenated solvents, the entire mixture defaults to the Halogenated waste stream (more expensive, different incineration protocols).<sup>[1]</sup>
- Isotopic Separation: Do not mix deuterated waste with non-deuterated waste if your facility has a specific recovery program for isotopes. However, for standard disposal, they can be commingled in the solvent waste drum.

## Operational Disposal Workflow

This workflow ensures compliance with 40 CFR Parts 261-262 (US EPA).

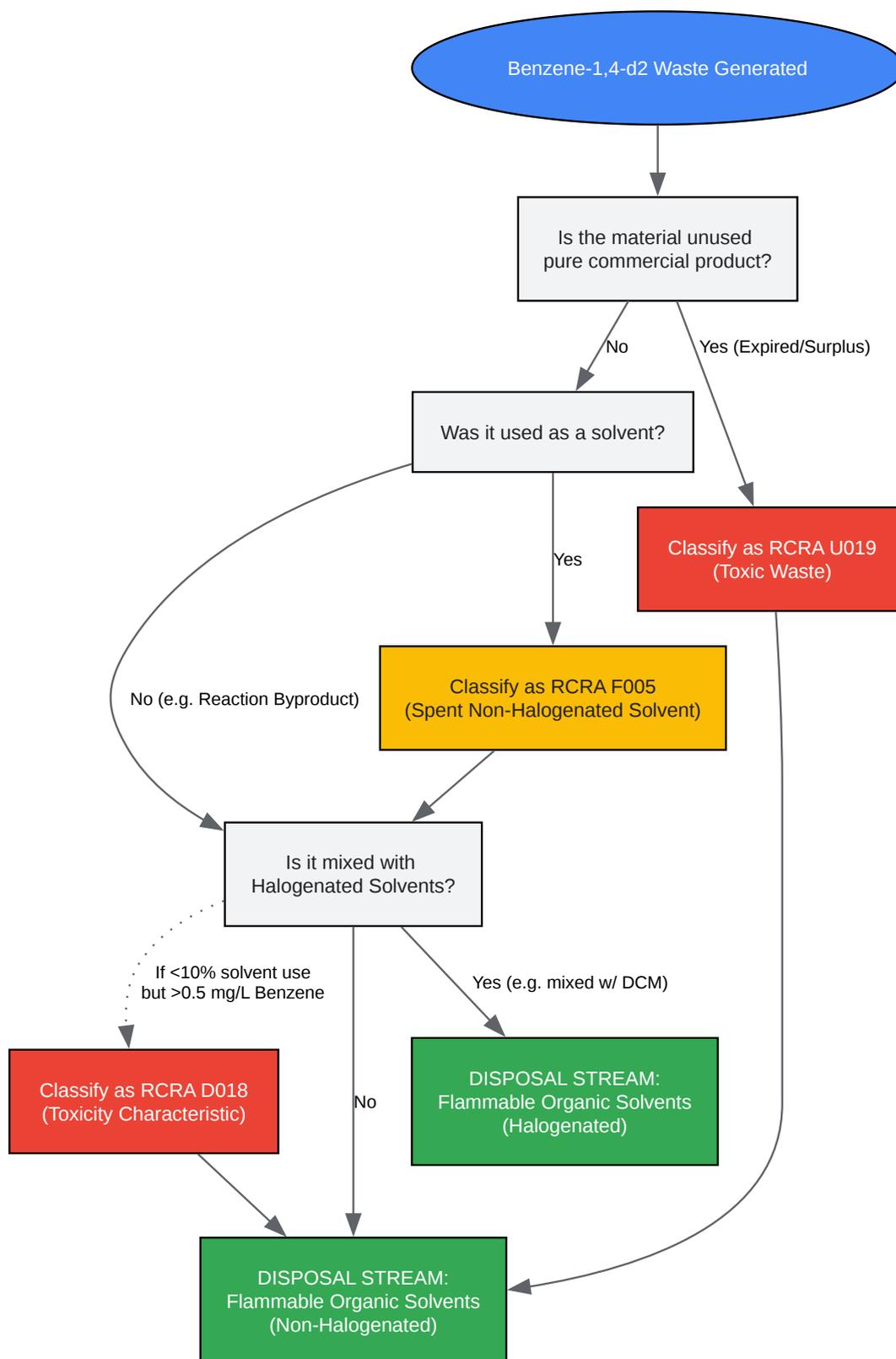
### Step-by-Step Procedure

- Characterize the Waste:
  - Determine if the material is "Unused Commercial Chemical Product" (U019) or "Spent Solvent" (F005).
  - Expert Insight: Even if you only used 1 mL for NMR, if it was used for its solvent properties, it is F005.

- Prepare the Satellite Accumulation Area (SAA):
  - Ensure the waste container is in a secondary containment tray (must hold 110% of the volume).
  - Verify the container is closed (vapor tight) except when adding waste.
- Transfer & Grounding:
  - CRITICAL: Benzene has low conductivity and can generate static charge.
  - If transferring >4 Liters, bond the source container to the receiving container and ground the receiving container to an earth ground.
- Labeling:
  - Apply a hazardous waste label.
  - Constituents: Write "**Benzene-1,4-d2**" clearly.[1][2]
  - Hazards: Check "Flammable" and "Carcinogen/Toxic." [5]
- Documentation:
  - Log the volume added to the SAA inventory sheet.

## Decision Logic Visualization

The following diagram illustrates the critical decision nodes for classifying **Benzene-1,4-d2** waste streams.



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Figure 1: Regulatory classification and waste stream segregation logic for **Benzene-1,4-d2**.

## Emergency Procedures

In the event of a spill or exposure involving **Benzene-1,4-d2**, act immediately.<sup>[1][2][6][7]</sup> The deuterated nature does not alter the medical response.

- Inhalation: Move to fresh air immediately. Benzene causes CNS depression.<sup>[5]</sup>
- Skin Contact: Wash with soap and water for 15 minutes.<sup>[7]</sup> Discard contaminated leather (shoes/watch bands) as they cannot be decontaminated.
- Spill Cleanup (Small < 100mL):
  - Evacuate the immediate area.<sup>[5][6][7][8]</sup>
  - Don PPE: Nitrile gloves (double gloved) or Silver Shield® laminate gloves (best protection), safety goggles, and a lab coat.
  - Cover spill with activated carbon or non-combustible absorbent pads.
  - Place used absorbents into a hazardous waste bag, seal, and label as "Benzene Debris (Flammable/Toxic)."

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 123133, **Benzene-1,4-d2**.<sup>[1]</sup> Retrieved from [[Link](#)]<sup>[1][2]</sup>
- U.S. Environmental Protection Agency (EPA). 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [[Link](#)]<sup>[1][2]</sup>
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Benzene (1910.1028).<sup>[7]</sup> Retrieved from [[Link](#)]<sup>[1][2]</sup>

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## Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](https://www.epa.gov/rcrainfo)
- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](https://essr.umd.edu)
- [3. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [4. eCFR :: 40 CFR Part 261 Subpart D -- Lists of Hazardous Wastes \[ecfr.gov\]](https://www.ecfr.gov)
- [5. halandlearning.ca \[halandlearning.ca\]](https://www.halandlearning.ca)
- [6. carlroth.com \[carlroth.com\]](https://www.carlroth.com)
- [7. nj.gov \[nj.gov\]](https://www.nj.gov)
- [8. cpchem.com \[cpchem.com\]](https://www.cpchem.com)
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